

# Personal protective equipment for handling 7-Hydroxy-staurosporine

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## Compound of Interest

Compound Name: 7-Hydroxy-staurosporine

Cat. No.: B10769268

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## Essential Safety and Handling Guide for 7-Hydroxy-staurosporine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols, operational plans, and disposal procedures for the handling of **7-Hydroxy-staurosporine** (also known as UCN-01). As a potent protein kinase inhibitor with antineoplastic properties, this compound requires stringent handling procedures to ensure personnel safety and experimental integrity.<sup>[1][2]</sup> Adherence to these guidelines is critical to minimize exposure risk.

## Hazard Identification and Personal Protective Equipment (PPE)

**7-Hydroxy-staurosporine** is a synthetic derivative of staurosporine and acts as a potent inhibitor of several protein kinases, including Protein Kinase C (PKC), Akt, and cyclin-dependent kinases (CDKs).<sup>[1][2]</sup> Due to its cytotoxic and antineoplastic activities, it should be handled as a hazardous compound.<sup>[2]</sup> The primary routes of occupational exposure are inhalation of aerosolized powder, dermal contact, and accidental ingestion. Therefore, a comprehensive PPE protocol is mandatory.

PPE Category	Item	Specifications	Rationale
Hand Protection	Double Nitrile Gloves	Chemotherapy-grade, powder-free, with the outer glove cuff extending over the gown sleeve.	Prevents skin absorption. Double gloving provides an extra layer of protection, and the outer glove can be removed immediately if contaminated.
Body Protection	Disposable Gown	Solid-front, back-closing, long-sleeved gown made of low-permeability fabric (e.g., polyethylene-coated).	Protects skin and clothing from contamination. Must be discarded as hazardous waste after use or if contaminated.
Eye & Face Protection	Safety Goggles & Face Shield	ANSI Z87.1-compliant safety goggles. A full face shield should be worn over goggles when handling the powder or solutions. <a href="#">[3]</a>	Protects against splashes and aerosolized particles entering the eyes or face.
Respiratory Protection	N95 Respirator (or higher)	NIOSH-approved N95 or higher-rated respirator. <a href="#">[3]</a>	Required when handling the solid compound outside of a certified containment system (e.g., fume hood, biological safety cabinet) to prevent inhalation.

Foot & Hair Protection	Shoe & Hair Covers	Disposable, non-slip shoe covers and a hair bonnet.	Prevents the spread of contamination outside of the laboratory.
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## Chemical and Physical Properties

Property	Value
Molecular Formula	C <sub>28</sub> H <sub>26</sub> N <sub>4</sub> O <sub>4</sub>
Molecular Weight	482.5 g/mol [1]
Appearance	White to beige solid/powder[4]
Solubility	Soluble in DMSO (>5 mg/ml) and Ethanol (1 mg/ml). Insoluble in water.[5]
Storage Temperature	2-8°C, protect from light.[6]

## Toxicological Data

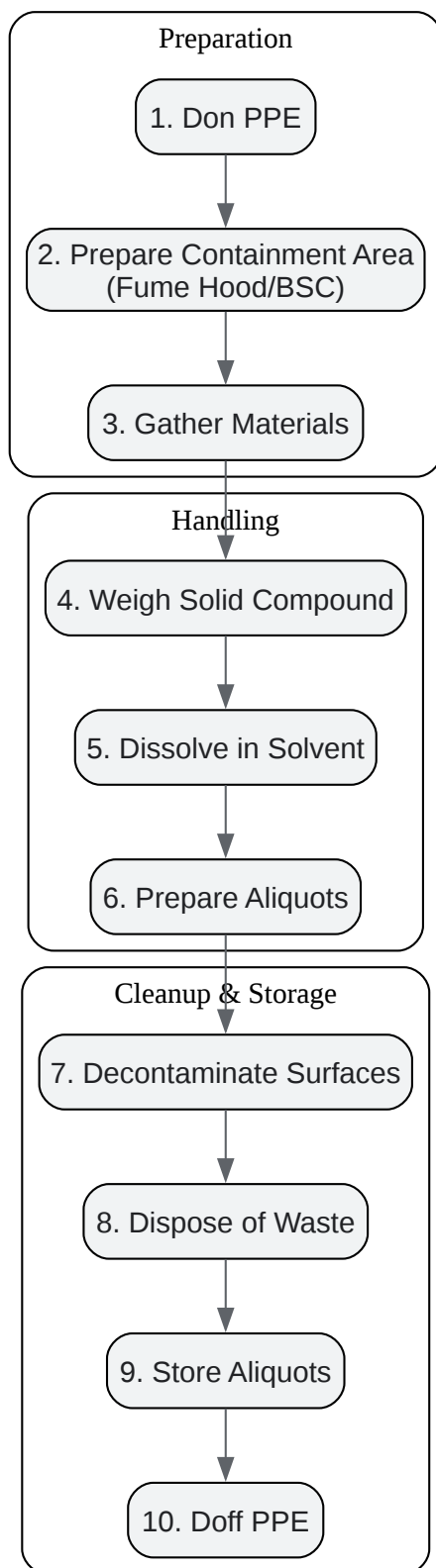
While a comprehensive toxicological profile for **7-Hydroxy-staurosporine** is not readily available, its parent compound, staurosporine, is known to be a hazardous substance. **7-Hydroxy-staurosporine** is an antineoplastic agent that inhibits cell growth and should be handled with extreme caution.[2]

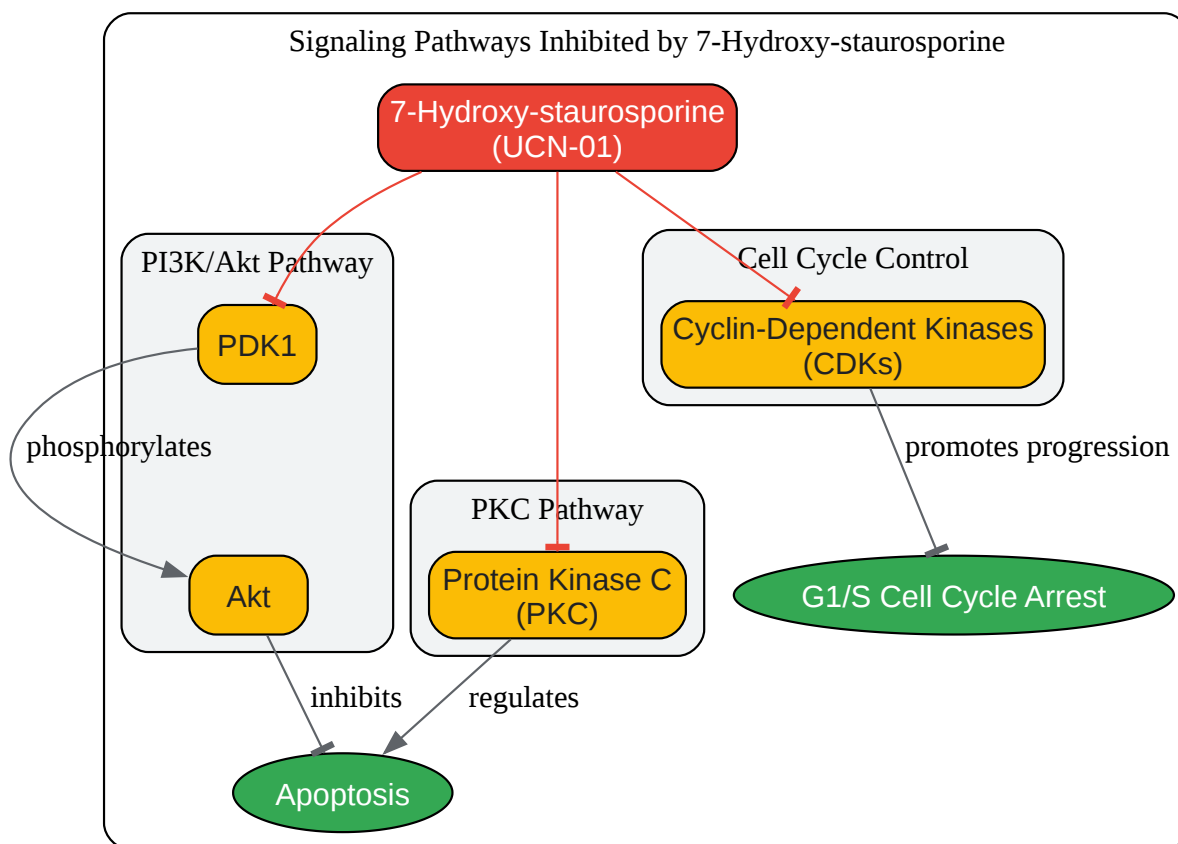
Toxicity Metric	Value	Species	Route
Maximum Tolerated Dose (MTD)	20 mg/kg	Mouse	Intravenous
Maximum Tolerated Dose (MTD)	10 mg/kg	Mouse	Subcutaneous
Maximum Tolerated Dose (MTD)	>100 mg/kg	Mouse	Oral Gavage

## Operational Plans: Step-by-Step Guidance

## Experimental Workflow for Safe Handling

The following workflow outlines the essential steps for safely handling **7-Hydroxy-staurosporine** in a laboratory setting.





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